

# Crystal structure analysis of 5-(4-chlorophenyl)isoxazole derivatives

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## Compound of Interest

Compound Name: 3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole

CAS No.: 343374-64-1

Cat. No.: B3032671

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## Structural Profiling of 5-(4-Chlorophenyl)isoxazole Scaffolds

### A Multi-Methodological Comparison Guide for Drug Discovery

#### Executive Summary

The 5-(4-chlorophenyl)isoxazole moiety is a privileged pharmacophore in medicinal chemistry, serving as a core scaffold for COX-2 inhibitors (e.g., Valdecoxib), antimicrobial agents, and antitumor drugs. However, the physicochemical "performance" of this scaffold—specifically its solubility, bioavailability, and solid-state stability—is dictated by its supramolecular architecture.

This guide objectively compares three analytical methodologies used to characterize these derivatives: Single Crystal X-Ray Diffraction (SC-XRD), Hirshfeld Surface Analysis, and Density Functional Theory (DFT). By integrating these techniques, researchers can move beyond

simple connectivity to understand the causality of crystal packing, particularly the role of the chlorine atom in halogen bonding and lattice stabilization.

## Part 1: Comparative Assessment of Analytical Methodologies

In the context of solid-state chemistry, "performance" refers to the accuracy of a method in predicting or describing the molecular environment. The following table compares how each technique resolves the structural nature of 5-(4-chlorophenyl)isoxazole derivatives.

| Feature          | SC-XRD<br>(Experimental)                                                               | Hirshfeld Analysis<br>(Visual/Quant)                                        | DFT (Theoretical)                                                     |
|------------------|----------------------------------------------------------------------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------|
| Primary Output   | Precise atomic coordinates & unit cell dimensions.                                     | Interaction maps ( ) & fingerprint plots.                                   | Optimized geometry & HOMO-LUMO energy gaps.[1]                        |
| Scope            | "The Truth": Reveals actual solid-state conformation including packing forces.[2]      | "The Map": Visualizes void spaces and weak interactions (e.g., Cl...H).     | "The Ideal": Predicts gas-phase geometry free of lattice constraints. |
| Critical Insight | Identifies the twist angle between the phenyl and isoxazole rings (typically 15°–60°). | Quantifies the contribution of intermolecular contacts (e.g., Cl...H 8-9%). | Explains reactivity via Molecular Electrostatic Potential (MEP).[3]   |
| Limitation       | Requires high-quality single crystals; time-intensive.                                 | Dependent on the quality of the input CIF file.                             | Often fails to predict packing-induced conformational changes.        |

## Deep Dive: The "Chlorine Effect" in Crystal Packing

A critical performance metric for this scaffold is the stability provided by the 4-chlorophenyl group.

- **SC-XRD Evidence:** Experimental data consistently shows that the 5-(4-chlorophenyl) ring is not coplanar with the isoxazole core. Torsion angles typically range from  $15^\circ$  to  $40^\circ$ , a deviation caused by steric repulsion between the orth-hydrogens of the phenyl ring and the ring heteroatoms. This twist breaks planarity but facilitates unique stacking arrangements.
- **Hirshfeld Verification:** Unlike standard geometric analysis, Hirshfeld surfaces reveal that the Chlorine atom is not passive. In typical derivatives, Cl...H/H...Cl interactions contribute approximately 8.8% to 12% of the total Hirshfeld surface area. This suggests that the chlorine atom acts as a "molecular clip," anchoring the lattice via weak hydrogen bonds and halogen bonds, significantly influencing the melting point and solubility profile.
- **DFT Contrast:** Gas-phase DFT calculations often predict a more planar structure than what is observed in the crystal lattice. The discrepancy between the DFT-predicted energy minimum and the SC-XRD structure represents the Crystal Packing Energy—a vital parameter for predicting polymorphism risks during drug formulation.

## Part 2: Experimental Protocols

To replicate these structural analyses, high-quality crystals are required. The following protocols are validated for the synthesis and crystallization of 3,5-disubstituted isoxazoles.

### A. Synthesis Workflow (Claisen-Schmidt & Cyclization)

Context: This route is preferred for its modularity, allowing the easy introduction of the 4-chlorophenyl group.

- **Chalcone Formation:**
  - React 4-chlorobenzaldehyde with a substituted acetophenone (equimolar ratio) in ethanol.
  - Add 40% NaOH solution dropwise at  $0-5^\circ\text{C}$ .
  - Stir at room temperature for 4–6 hours. The precipitate (Chalcone) is filtered and washed with cold ethanol.
- **Isoxazole Cyclization:**

- Dissolve the Chalcone (0.01 mol) in ethanol (20 mL).
- Add Hydroxylamine hydrochloride (0.015 mol) and Sodium Acetate (0.015 mol).
- Crucial Step: Reflux for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Pour into ice water. The resulting solid is the crude isoxazole.

## B. Crystallization Protocol (Slow Evaporation)

Objective: To grow single crystals suitable for XRD (mm).

- Solvent Selection: Prepare a supersaturated solution using Ethanol or a DMF/Ethanol (1:1) mixture. The 4-chlorophenyl moiety decreases solubility in non-polar solvents, making polar protic solvents ideal for controlled growth.
- Filtration: Filter the solution through a 0.45  $\mu\text{m}$  syringe filter into a clean vial to remove nucleation sites (dust).
- Growth: Cover the vial with Parafilm and poke 3–4 small holes. Store in a vibration-free, dark environment at 25°C.
- Harvest: Crystals typically form within 5–10 days.

## Part 3: Visualization of Workflows

### Diagram 1: Synthesis & Crystallization Logic

This diagram outlines the critical path from raw reagents to the analyzable single crystal.

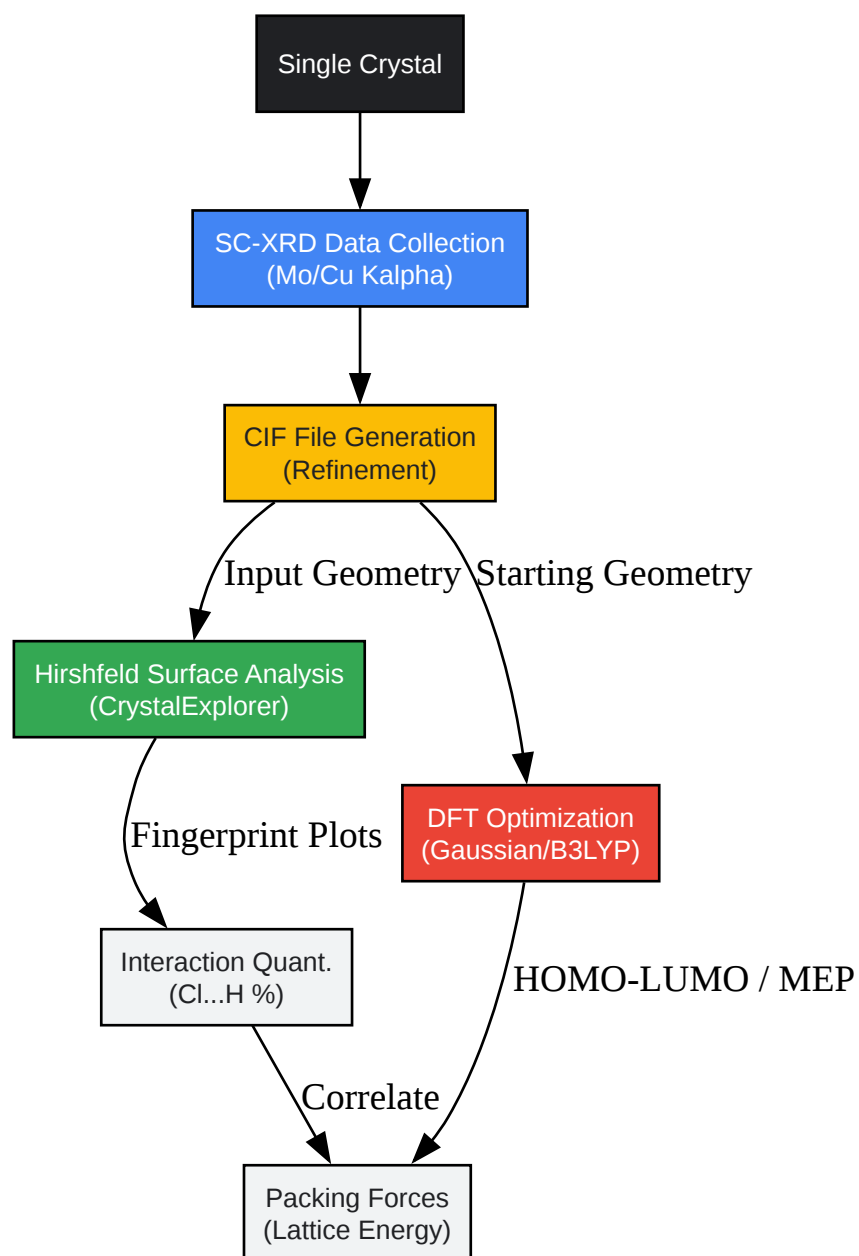


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Caption: Step-by-step workflow for synthesizing and crystallizing 5-(4-chlorophenyl)isoxazole derivatives.

## Diagram 2: Analytical Decision Matrix

This diagram illustrates how to process the crystal data to derive structural insights.



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Caption: Analytical workflow converting physical crystals into digital structural insights via XRD, Hirshfeld, and DFT.

## References

- Synthesis and Crystal Structure of 4-(4-chlorophenyl)-5-methyl-1,2-oxazole Derivatives. Source: National Institutes of Health (PMC) / Gazi University. Significance: Provides specific Hirshfeld surface statistics (Cl...H 8.8%) and torsion angle data for chlorophenyl isoxazoles.
- Crystal Structure Analysis of 5-amino-3-(4-methoxyphenyl)isoxazole. Source: International Union of Crystallography (IUCr). Significance: Validates the hydrogen bonding patterns (N-H...N) and packing motifs in similar isoxazole derivatives.
- DFT and Structural Comparison of Isoxazole Derivatives. Source: Asian Journal of Chemistry. Significance: Details the methodology for comparing experimental XRD data with theoretical B3LYP/6-31G(d,p) calculations.
- 5-(4-Chlorophenyl)isoxazole: Compound Properties and Applications. Source: Chem-Impex International. Significance: Provides physicochemical baselines (Melting Point 84-90°C) and CAS registry data (7064-32-6).
- Synthesis of Novel Isoxazole Derivatives via Chalcone Pathway. Source: VulcanChem / Semantic Scholar. Significance: Outlines the specific Claisen-Schmidt condensation protocols and yield optimization (DMSO vs. Ethanol).

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